

Application Notes and Protocols for Galacto-Dapagliflozin in Cell-Based Assays

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Compound of Interest

Compound Name: *galacto-Dapagliflozin*

Cat. No.: *B15569235*

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These application notes provide detailed protocols for utilizing **galacto-Dapagliflozin**, a potent and selective inhibitor of the sodium-glucose cotransporter 2 (SGLT2), in various cell-based assays. **Galacto-Dapagliflozin** serves as a valuable tool for investigating glucose transport mechanisms and for the screening and characterization of novel SGLT2 inhibitors.

Introduction to SGLT2 Inhibition

The sodium-glucose cotransporter 2 (SGLT2) is a membrane protein primarily located in the proximal tubules of the kidneys. It is responsible for the reabsorption of the majority of glucose from the glomerular filtrate back into the bloodstream.^{[1][2]} In conditions like type 2 diabetes, the expression and activity of SGLT2 can be elevated, contributing to hyperglycemia.^[1] SGLT2 inhibitors, such as Dapagliflozin and its analog **galacto-Dapagliflozin**, block this transporter, leading to increased urinary glucose excretion and a lowering of blood glucose levels.^{[1][3][4]} This mechanism of action is independent of insulin secretion.^[1]

Galacto-Dapagliflozin is a potent inhibitor of human SGLT2 with a high degree of selectivity over SGLT1.^[5] This makes it a specific tool for studying SGLT2-mediated glucose transport in cellular models.

Data Presentation

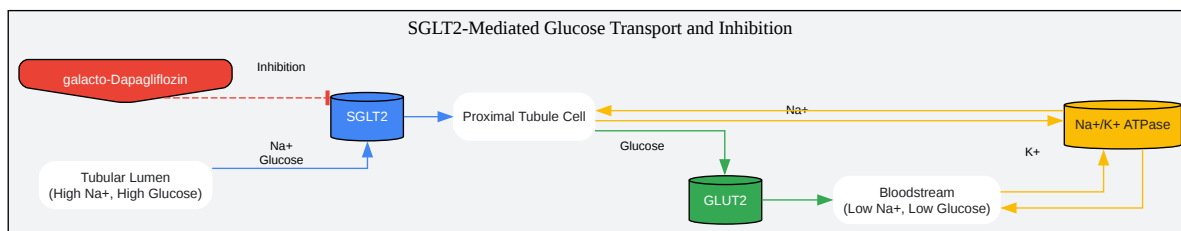
Inhibitory Potency of SGLT2 Inhibitors

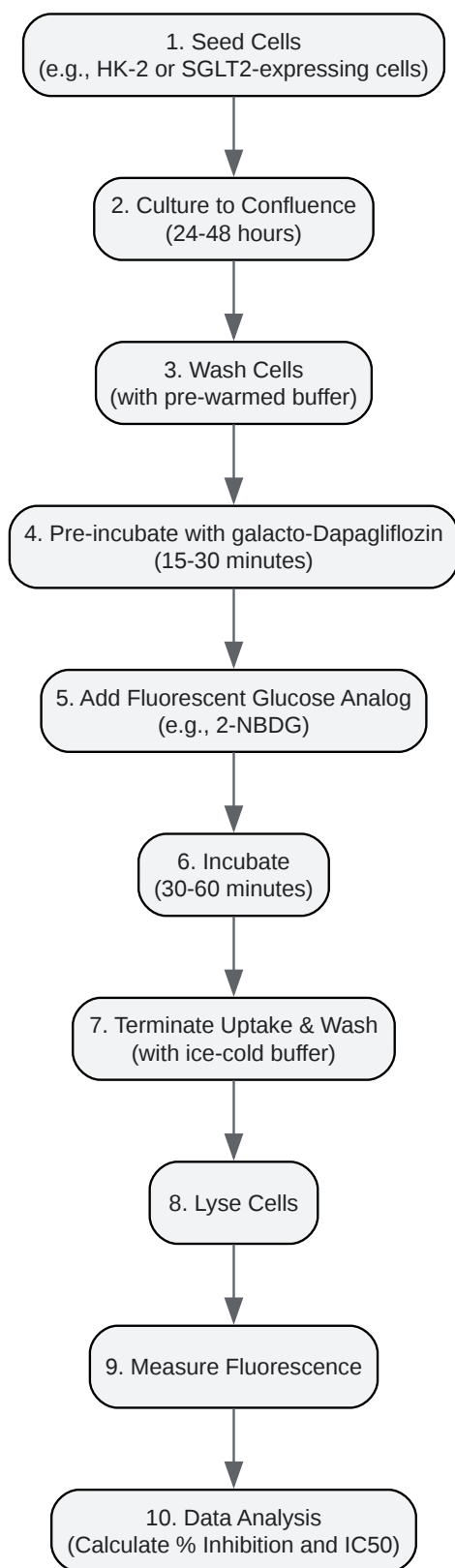
Compound	Target	Parameter	Value	Reference
galacto-Dapagliflozin	Human SGLT2	K _i	2 nM	[5]
galacto-Dapagliflozin	Human SGLT1	K _i	25,000 nM	[5]
Dapagliflozin	Human SGLT2	IC ₅₀	1.1 nM	[6]
Dapagliflozin	Human SGLT1	IC ₅₀	1350 nM	[6]
Empagliflozin	Human SGLT2	IC ₅₀	3.1 nM	[6]
Canagliflozin	Human SGLT2	IC ₅₀	2.2 nM	[6]

Effects of Dapagliflozin on Cell Proliferation

Cell Line	Compound	Parameter	Value	Reference
3T3	Dapagliflozin	IC ₅₀	68.2 μM	[7]
Hepa 1-6	Dapagliflozin	IC ₅₀	45.8 μM	[7]

Signaling Pathway and Experimental Workflow





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